Definitive Structural Elucidation of 2'-Chloro-3'-methylbiphenyl-3-carboxylic Acid[1]

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Compound of Interest	
Compound Name:	*2'-Chloro-3'-methylbiphenyl-3-carboxylic acid*
CAS No.:	*1215206-65-7*
Cat. No.:	*B581032*

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Executive Summary

The structural validation of **2'-Chloro-3'-methylbiphenyl-3-carboxylic acid** presents a classic yet intricate challenge in small molecule characterization. As a likely intermediate in the synthesis of angiotensin II receptor antagonists or similar biaryl-based pharmacophores, its precise regiochemistry is critical. The steric bulk introduced by the ortho-chloro substituent (2'-position) restricts rotation around the biaryl axis, creating distinct spectroscopic signatures and potential atropisomerism that must be distinguished from regioisomeric impurities (e.g., the 4'-chloro or 5'-methyl isomers).[1]

This guide moves beyond standard spectral listing to provide a causal elucidation strategy. We define the logic required to unambiguously assign the position of the chlorine and methyl groups relative to the biaryl linkage using advanced 2D NMR (HMBC/NOESY) and HRMS.

Part 1: Synthetic Origin & Retrosynthetic Logic

To understand the impurity profile and structural expectations, we must first ground the molecule in its synthetic origin. The most robust route to this scaffold is the Suzuki-Miyaura

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cross-coupling reaction.[2]

Validated Synthetic Pathway

The convergent synthesis typically employs 3-carboxyphenylboronic acid (or its ester) and 1-bromo-2-chloro-3-methylbenzene.[1] This route is preferred over the reverse coupling because the boronic acid on the electron-deficient benzoic acid ring is more stable and commercially available.

Key Mechanistic Insight: The presence of the ortho-chloro group on the electrophile (aryl bromide) significantly slows the oxidative addition step in the catalytic cycle due to steric hindrance. High-activity catalysts (e.g., $Pd(dppf)Cl_2$ or SPhos-Pd-G2) are often required to suppress homocoupling byproducts.[1]

Visualization of Synthetic Logic



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Caption: Figure 1. Convergent Suzuki-Miyaura coupling strategy highlighting the steric bottleneck at the oxidative addition step.

Part 2: Primary Characterization (MS & IR)[1]

Before deploying expensive NMR time, fundamental connectivity must be established.

High-Resolution Mass Spectrometry (HRMS)[1]

- Technique: ESI-TOF (Negative Mode).[1]
- Target Ion:
- Formula:

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- Exact Mass: 246.0448 Da.

The Chlorine Signature: The most critical self-validating check is the isotopic abundance. A single chlorine atom dictates a characteristic 3:1 intensity ratio between the molecular ion (

) and the isotope peak (

) at m/z 248.0418.

- Failure Mode: If the ratio is ~1:1, you have likely synthesized the bromo-analog (failed transmetallation). If the pattern is complex, check for dichlorinated byproducts.

Infrared Spectroscopy (FT-IR)

- Broad Band (3300–2500 cm^{-1}): O-H stretch of the carboxylic acid (dimer).
- Strong Peak (1680–1710 cm^{-1}): C=O stretching.[1]
- Fingerprint (750–800 cm^{-1}): C-Cl stretch (often obscured but diagnostic if comparative data exists).[1]

Part 3: Deep Structural Elucidation (NMR)[1]

This is the core of the guide. Distinguishing the 2'-Cl, 3'-Me isomer from potential regioisomers (like 2'-Cl, 4'-Me) requires establishing connectivity across "silent" quaternary carbons.[1]

Solvent Choice: DMSO-

is mandatory.[1] CDCl

often leads to broadening of the carboxylic acid proton or aggregation, obscuring the H-2 signal.

1H NMR Assignment Strategy

The spectrum divides into three distinct zones:

- Acid Proton (~13.0 ppm): Broad singlet.
- Aromatic Zone (7.2 – 8.1 ppm): Seven protons.

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- Ring A (Acid side): Look for the isolated singlet-like doublet (H-2) and the characteristic splitting of a 1,3-disubstituted ring.[1]
- Ring B (Cl/Me side): An ABC system (three adjacent protons) due to the 1,2,3-substitution pattern.[1]

- Aliphatic Zone (~2.4 ppm): Methyl singlet.

The Connectivity Logic (HMBC & NOESY)

To prove the structure, we must answer two questions:

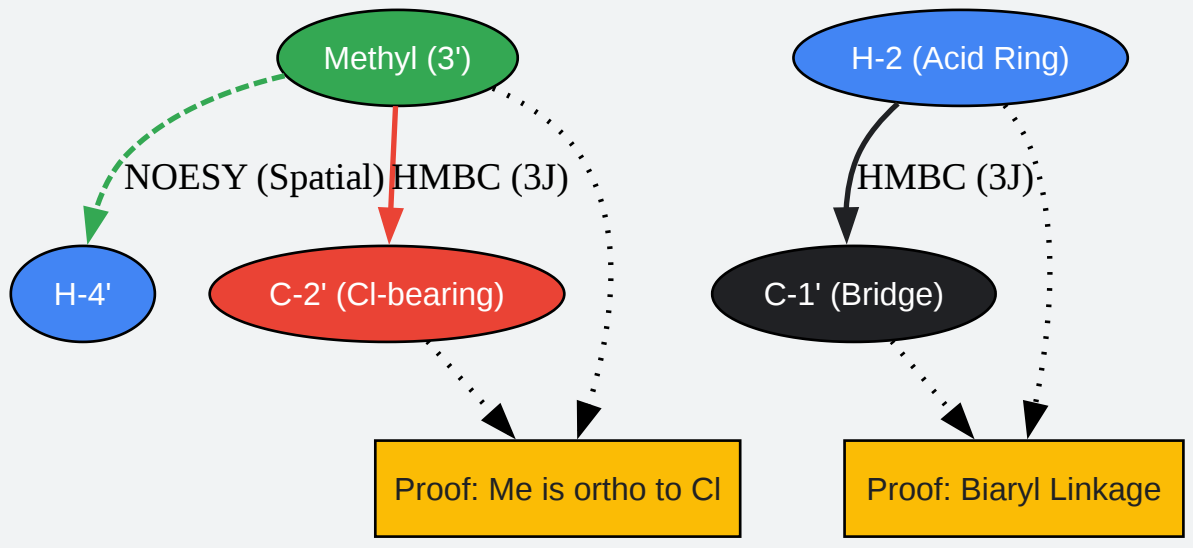
- Is the methyl group next to the chlorine? (Differentiation from 4'-Me or 5'-Me).
- Is the chlorine at the 2' position? (Differentiation from 4'-Cl).

Table 1: Critical 2D NMR Correlations for Structural Proof

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Proton	Signal Type	Key HMBC Correlation (Long Range)	Key NOESY Correlation (Spatial)	Structural Deduction
Me-3'	Singlet (~2.40 ppm)	C-2' (Quaternary, Cl-bearing)C-3' (Quaternary, Me-bearing)C-4' (Methine)	H-4' (Strong)H-2' (None - blocked by Cl)	Proves Methyl is attached to C-3'.[1] Correlation to a deshielded quaternary C-2' (~134 ppm) implies Cl attachment.[1]
H-2	Narrow Doublet/Singlet	C=O (Acid)C-1' (Bridgehead)	H-6' (Weak/Medium)	The correlation to C-1' establishes the biaryl linkage.[1] NOE to H-6' proves the rings are connected.
H-6'	Doublet	C-1 (Acid Ring Bridgehead)C-2' (Cl-bearing)	H-2 / H-6	Proves H-6' is adjacent to the bridgehead.[1]

Elucidation Workflow Visualization



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Caption: Figure 2. NMR Correlation Map. Red arrows indicate scalar coupling (HMBC); Green dashed lines indicate spatial proximity (NOESY).[1]

The "Atropisomer" Warning

Due to the 2'-Chloro substituent, rotation around the C1-C1' bond is restricted. While likely not stable enough to isolate separate enantiomers at room temperature (unlike 2,2'-disubstituted biphenyls), this restriction causes broadening of the H-2, H-6, and H-6' signals in the 1H NMR at ambient temperature.[1]

- Protocol Adjustment: If signals are broad, run the NMR at 50°C or 323 K. This increases the rotation rate, sharpening the peaks for accurate integration.

Part 4: Quality Control & Impurity Profiling

For drug development applications, separating the target from its isomers is paramount.

HPLC Method Development

Standard C18 columns often fail to resolve regioisomers (e.g., 2'-Cl vs 4'-Cl) due to similar hydrophobicity.[1]

- Recommended Column: Phenyl-Hexyl or Biphenyl stationary phase.[1] The

  interactions offered by these phases are highly sensitive to the shape of the biphenyl system.
- Mobile Phase: Water/Acetonitrile with 0.1% Trifluoroacetic acid (TFA).[1] The TFA is crucial to keep the carboxylic acid protonated (

  ), ensuring a sharp peak shape and preventing peak tailing.

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